

Calcium Levulinate Dihydrate: A Bio-Based Chemical Technical Guide

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Compound of Interest

Compound Name: Calcium levulinate dihydrate

Cat. No.: B046904

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Executive Summary

Calcium levulinate dihydrate, a salt of the bio-derived platform chemical levulinic acid, is unequivocally a bio-based chemical. Its synthesis originates from renewable biomass resources, positioning it as a sustainable alternative to petroleum-derived chemicals. This technical guide provides an in-depth analysis of its bio-based production, experimental methodologies, and key physicochemical properties, underscoring its significance in various scientific and pharmaceutical applications.

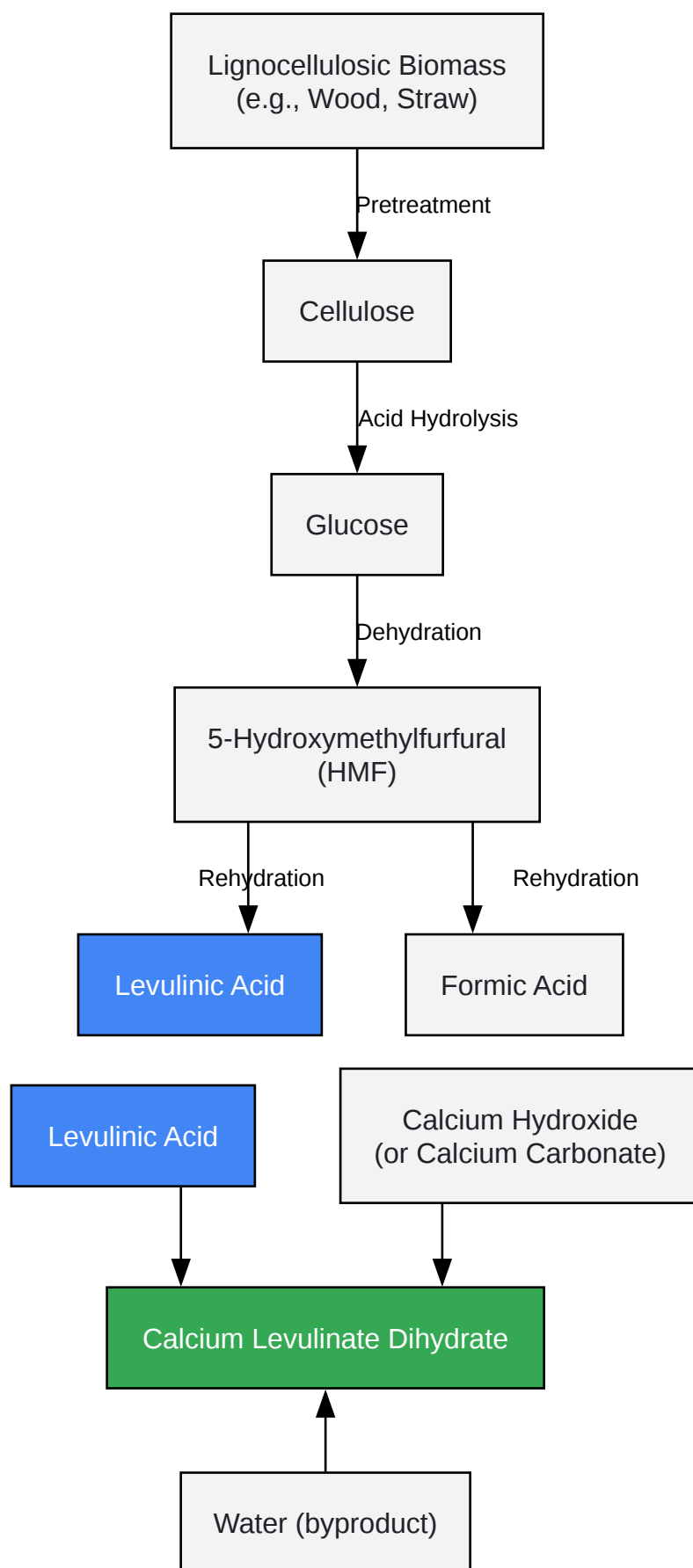
The Bio-Based Production Pathway

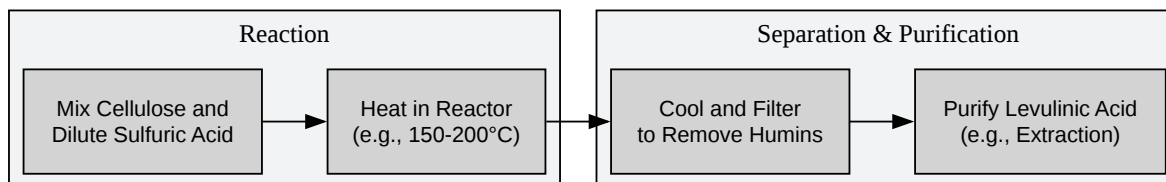
The production of **calcium levulinate dihydrate** is a two-step process that begins with the acid-catalyzed hydrolysis of lignocellulosic biomass to produce levulinic acid. This is followed by a neutralization reaction with a calcium source to yield the final product.

From Biomass to Levulinic Acid

Levulinic acid is recognized as a top-tier bio-based platform molecule due to its versatile chemical structure and its accessibility from abundant, non-food biomass. The general pathway involves the conversion of C6 sugars, primarily glucose derived from cellulose, into 5-hydroxymethylfurfural (HMF), which is subsequently rehydrated to form levulinic acid and formic acid.

The following diagram illustrates the conversion of biomass into levulinic acid:





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